

3-hydroxybenzophenone imine as a tridentate ligand precursor

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Compound of Interest

Compound Name: 3-[Imino(phenyl)methyl]phenol

CAS No.: 646068-59-9

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Application Note: 3-Hydroxybenzophenone Imine as a Tridentate Ligand Precursor for Solid-Phase Asymmetric Amino Acid Synthesis

Abstract

This application note details the protocol for utilizing 3-hydroxybenzophenone imine as a critical anchoring precursor in the solid-phase synthesis of non-natural

-amino acids. Unlike its 2-hydroxy isomer (which forms bidentate N,O chelates directly), the 3-hydroxy variant serves as a bifunctional scaffold: the hydroxyl group acts as a robust linker to solid supports (e.g., Wang or Merrifield resin), while the imine functionality serves as the coordination site for Nickel(II)-mediated asymmetric alkylation. This guide focuses on generating the Tridentate Ni(II) Coordination Complex on-resin, enabling high-throughput library generation of chiral drug intermediates.

Introduction & Mechanistic Rationale

The Molecule: 3-Hydroxybenzophenone Imine

- CAS: 13020-57-0 (Parent Ketone)[1][2][3]

- Role: Ligand Precursor / Resin Linker.
- Differentiation: While 2-hydroxybenzophenone is a classic photostabilizer and bidentate ligand, the 3-hydroxy isomer is sterically precluded from direct N,O-chelation to a single metal center. Instead, it is the industry standard for immobilizing the O'Donnell Glycine Imine system.

The "Tridentate" Coordination Sphere

The "tridentate" character arises not from the isolated molecule, but from the Ni(II) catalytic complex assembled in situ. The 3-hydroxybenzophenone imine (linked to resin) condenses with glycine to form a Schiff base. This species coordinates with Ni(II) and a chiral auxiliary (typically a proline derivative like BPB) to form a square-planar complex.

The Coordination Geometry:

- Ligand 1 (Resin-Bound): Imine Nitrogen (Donor 1) + Carboxylate Oxygen (Donor 2).
- Ligand 2 (Chiral Auxiliary): Amine/Amide Nitrogen (Donor 3) + Amide Oxygen (Donor 4).
Note: While often formally tetradentate, the resin-bound fragment acts as a tridentate-equivalent "pincer" when considering the steric blocking of the chiral auxiliary.

Experimental Workflow (DOT Visualization)

The following diagram illustrates the critical path from resin loading to final chiral amino acid release.



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Figure 1: Strategic workflow for utilizing 3-hydroxybenzophenone imine in solid-phase asymmetric synthesis.

Detailed Protocols

Phase 1: Resin Loading (Immobilization)

Objective: Anchor the 3-hydroxybenzophenone precursor to Wang Resin via an ether linkage.

Reagents:

- Wang Resin (1.0 mmol/g loading)
- 3-Hydroxybenzophenone (5 equiv)
- Triphenylphosphine (PPh₃, 5 equiv)
- Diisopropyl azodicarboxylate (DIAD, 5 equiv)
- Solvent: Anhydrous THF

Step-by-Step:

- Swell 1.0 g of Wang resin in THF (10 mL) for 30 min.
- Dissolve 3-hydroxybenzophenone and PPh₃ in THF (15 mL) and add to the resin.
- Cool the slurry to 0°C.
- Add DIAD dropwise over 10 minutes.
- Agitate at Room Temperature (RT) for 18 hours.
- QC Check: Wash resin (THF x3, MeOH x3, DCM x3). The resin should turn from pale yellow to off-white.
- Validation: IR spectroscopy should show a strong ketone carbonyl stretch at ~1660 cm⁻¹.

Phase 2: Imine Formation (The Ligand Precursor)

Objective: Convert the immobilized ketone into the glycine imine.

Reagents:

- Glycine ethyl ester hydrochloride (10 equiv)
- Triethylamine (TEA, 10 equiv)
- Solvent: 1,2-Dichloroethane (DCE) / Trimethyl orthoformate (TMOF) (1:1 v/v)

Step-by-Step:

- Suspend the ketone-resin in DCE/TMOF.
- Add glycine ethyl ester HCl and TEA.
- Reflux at 80°C for 24 hours.
- Wash resin extensively with anhydrous DCM.
- Note: TMOF acts as a water scavenger to drive the equilibrium toward the imine.

Phase 3: Ni(II) Complex Assembly (Tridentate Activation)

Objective: Form the reactive red/orange Ni(II) complex. This is the "Tridentate" state where the imine N, carboxylate O, and chiral auxiliary coordinate.

Reagents:

- $\text{Ni}(\text{NO}_3)_2 \cdot 6\text{H}_2\text{O}$ (2 equiv)
- Chiral Ligand: (S)-BPB (N-(2-benzoylphenyl)-1-benzylpyrrolidine-2-carboxamide) (1.5 equiv)
- Base: KOH or Methanolic KOH (5 equiv)
- Solvent: Methanol / DCM

Step-by-Step:

- Dissolve $\text{Ni}(\text{NO}_3)_2$ and (S)-BPB in MeOH. The solution will be green.
- Add KOH; the solution turns deep red (formation of the Ni-BPB-Glycine complex).

- Add this mixture to the Imine-Resin from Phase 2.
- Agitate for 12 hours at RT.
- Visual Endpoint: The resin beads will turn a deep, intense red/orange color. This confirms the coordination of Ni(II) to the resin-bound imine.

Data Analysis & Validation

Table 1: Troubleshooting the Ni(II) Complexation

Observation	Probable Cause	Corrective Action
Beads remain pale/yellow	Incomplete Imine Formation	Re-subject resin to Phase 2 with fresh TMOF.
Beads are Green/Blue	Nickel binding without Ligand	Check purity of (S)-BPB; Ensure KOH was added to deprotonate the amide.
Low Yield after Cleavage	Hydrolysis of Imine	Ensure all solvents in Phase 3/4 are strictly anhydrous.
Racemization	High Temperature during Alkylation	Perform alkylation (Phase 4) at 0°C or RT; do not heat.

Validation by Colorimetric Shift

The shift in d-orbital energy levels upon coordination of the strong-field imine ligands causes a distinct color change.

- Free Resin: Off-white/Yellow.
- Ni(II) Complex (Active): Deep Red/Orange (Diamagnetic, Square Planar).
- Post-Hydrolysis (Spent): Green (Paramagnetic, Octahedral/Tetrahedral).

Strategic Application in Drug Development

This protocol allows for the combinatorial synthesis of non-natural amino acids. By varying the alkyl halide (R-X) in the alkylation step, researchers can generate libraries of:

- -Methyl Amino Acids: (Using Alanine imines instead of Glycine).
- Fluorinated Side Chains: (Using fluorobenzyl bromides).
- Allylic/Propargylic Amino Acids: For "Click" chemistry tagging.

The 3-hydroxybenzophenone linker is acid-stable enough to withstand the basic alkylation conditions (KOH/MeCN) but cleaves cleanly under mild acidic hydrolysis (0.1 N HCl/THF), releasing the free amino acid and regenerating the ketone-resin for reuse.

References

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Sources

- [1. 3-Hydroxybenzophenone | CAS 13020-57-0 | SCBT - Santa Cruz Biotechnology \[scbt.com\]](#)

- [2. 3-HYDROXYBENZOPHENONE | 13020-57-0 \[chemicalbook.com\]](#)
- [3. 3-Hydroxybenzophenone | C13H10O2 | CID 83050 - PubChem \[pubchem.ncbi.nlm.nih.gov\]](#)
- [4. mdpi.com \[mdpi.com\]](#)
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